Introduction: The Ambiguity and Importance of "DEHA" Analysis

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Compound of Interest

Compound Name:	*Bis(2-ethylhexyl) adipate*
CAS No.:	*103-23-1*
Cat. No.:	*B1667312*

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The acronym "DEHA" presents a common point of confusion in analytical chemistry, as it can refer to two distinct compounds with different origins, regulatory statuses, and analytical requirements. Understanding this distinction is the critical first step in selecting the appropriate protocol for its determination in water.

- **Bis(2-ethylhexyl) adipate** (CAS 103-23-1): This compound, a common plasticizer, is often referred to as DEHA. It is used to impart flexibility to polymers like polyvinyl chloride (PVC). Its presence in water is typically due to leaching from plastic materials, such as pipes or containers, making it a concern for drinking water quality and environmental monitoring. The U.S. Environmental Protection Agency (EPA) regulates its concentration in drinking water[1].

- N,N-Diethylhydroxylamine (CAS 3710-84-7): This volatile amine is also known as DEHA and is primarily used as a potent oxygen scavenger and corrosion inhibitor in industrial water systems, particularly high-pressure boilers[2][3][4]. Its analysis is crucial for process control to ensure adequate corrosion protection while minimizing chemical usage[5].

This guide provides distinct, detailed protocols for the determination of both "DEHA" compounds in water samples, addressing the unique analytical challenges and applications for

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each. Part A focuses on the plasticizer, **Bis(2-ethylhexyl) adipate**, using high-sensitivity chromatographic methods suitable for regulatory and environmental analysis. Part B details methods for the oxygen scavenger, N,N-Diethylhydroxylamine, covering both rapid colorimetric assays for industrial control and chromatographic techniques for research applications.

Part A: Protocol for **Bis(2-ethylhexyl) adipate (Plasticizer DEHA)**

This section details the determination of **Bis(2-ethylhexyl) adipate**, a semi-volatile organic compound (SVOC), in drinking and environmental water samples. The methodology is grounded in the principles of established regulatory frameworks, such as EPA Method 506, which covers adipate esters[6]. Gas Chromatography-Mass Spectrometry (GC-MS) is the definitive technique due to its high sensitivity and selectivity.

Principle of Analysis

The analytical workflow involves concentrating the analyte from a large volume of water, separating it from other matrix components using gas chromatography, and detecting/quantifying it with a mass spectrometer. Sample preparation is paramount and is typically achieved through Liquid-Liquid Extraction (LLE) or Solid-Phase Extraction (SPE).

Workflow for **Bis(2-ethylhexyl) adipate** Analysis

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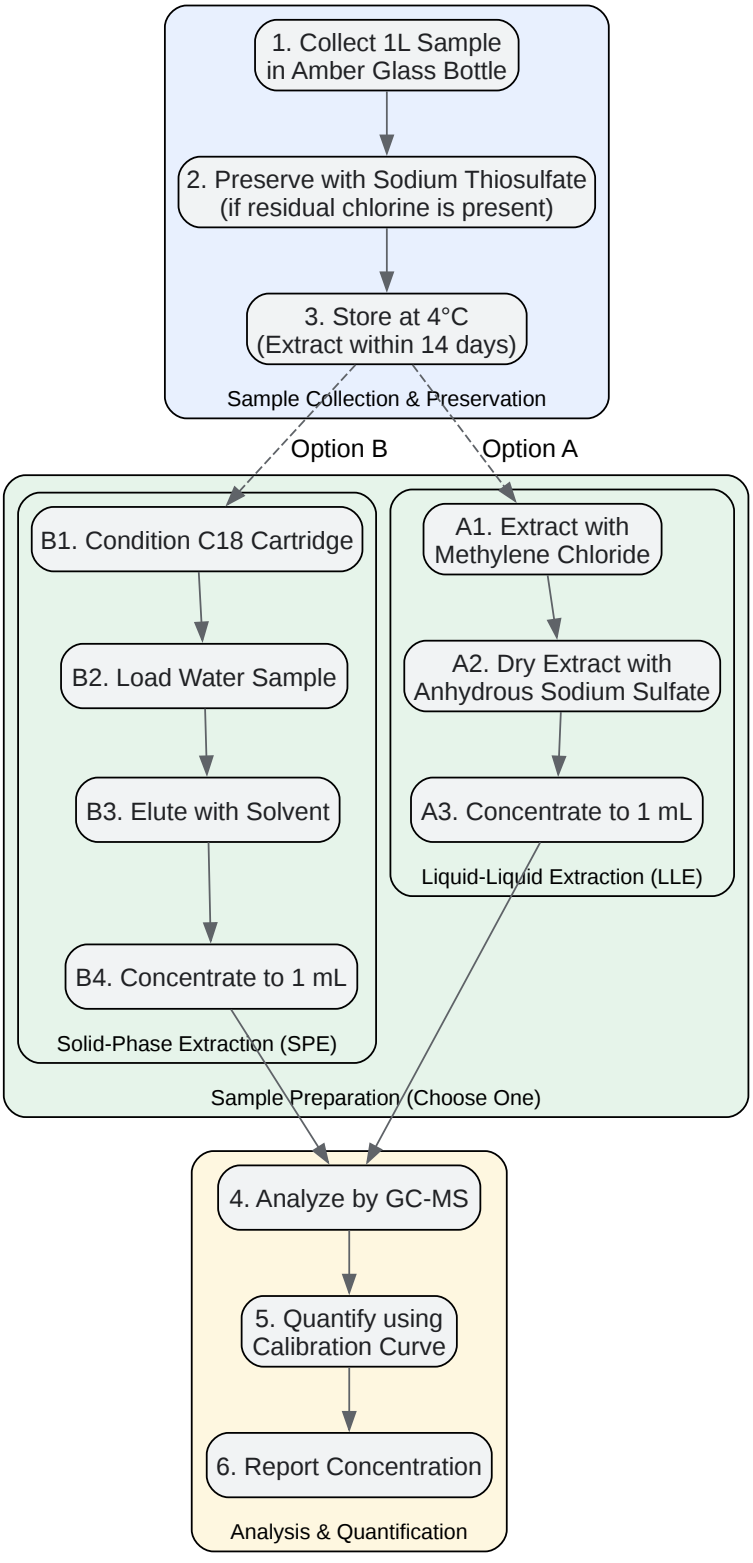

Figure 1: GC-MS Workflow for Plasticizer DEHA Analysis

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Caption: Workflow for plasticizer DEHA analysis.

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Experimental Protocol: GC-MS Method

1. Sample Collection and Handling

- Collection: Collect grab samples in 1-liter amber glass bottles with PTFE-lined caps. Do not pre-rinse the bottle with the sample[6]. The amber glass protects the analyte from photodegradation.
- Dechlorination: If the water contains residual chlorine, add ~80 mg of sodium thiosulfate to the bottle before collection.
- Storage: Samples must be chilled to 4°C immediately after collection and stored away from light. Extraction should be performed within 14 days of collection, and analysis of the extract should be completed within 14 days of extraction[6].

2. Sample Preparation: Solid-Phase Extraction (SPE)

SPE is often preferred over LLE due to reduced solvent consumption and fewer emulsion-related issues[7]. Polymeric or C18 sorbents are suitable[8].

- Materials:
  - SPE cartridges (e.g., 500 mg, C18-bonded silica).
  - SPE vacuum manifold.
  - Methylene chloride (DCM), pesticide grade or equivalent.
  - Methanol, HPLC grade.
  - Reagent water (organic-free).
- Procedure:
  - Cartridge Conditioning: Sequentially pass 5 mL of DCM, followed by 5 mL of methanol, and finally 10 mL of reagent water through the C18 cartridge. Causality: This sequence activates the C18 functional groups and ensures the sorbent is properly wetted for aqueous sample loading. Do not allow the sorbent to go dry after this step.

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- Sample Loading: Pass the 1 L water sample through the conditioned cartridge at a flow rate of 10-15 mL/min.
- Sorbent Drying: After loading, draw air through the cartridge for 10 minutes using the vacuum manifold to remove residual water.
- Elution: Elute the trapped analytes by passing 5-10 mL of DCM through the cartridge into a collection vial.
- Concentration: Concentrate the eluate to a final volume of 1 mL using a gentle stream of nitrogen in a heated water bath (35-40°C).

3. Instrumental Analysis

- Instrumentation: A gas chromatograph equipped with a capillary column and coupled to a mass spectrometer (GC-MS).
- Data Acquisition: The MS can be operated in either full scan mode for qualitative identification or Selected Ion Monitoring (SIM) mode for enhanced sensitivity and quantitative analysis[8].

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GC Parameter	Suggested Value	Rationale
Column	30 m x 0.25 mm ID, 0.25 µm film (e.g., DB-5ms)	A non-polar column provides good separation for semi-volatile compounds.
Injector Temp.	250°C	Ensures rapid volatilization of the analyte.
Carrier Gas	Helium, 1.0 mL/min constant flow	Inert carrier gas standard for MS applications.
Oven Program	60°C (hold 1 min), ramp to 300°C at 10°C/min, hold 5 min	A temperature gradient to separate compounds by boiling point.
Injection Vol.	1 µL, Splitless	Maximizes transfer of the analyte onto the column for trace analysis.

MS Parameter	Suggested Value	Rationale
Ion Source Temp.	230°C	Standard temperature for electron ionization.
Ionization Mode	Electron Ionization (EI), 70 eV	Provides reproducible fragmentation patterns for library matching.
Acquisition Mode	SIM	Increases sensitivity by monitoring only specific ions for DEHA.
Quantifier Ion	m/z 129	A characteristic and abundant fragment ion.
Qualifier Ions	m/z 112, 171	Used for confirmation of analyte identity.

4. Quality Control (QC)

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- Laboratory Reagent Blank (LRB): An aliquot of reagent water treated exactly as a sample. This is critical for identifying contamination from solvents, glassware, or instruments[9]. Phthalate and adipate contamination is a common laboratory issue[9][10].
- Laboratory Fortified Blank (LFB): An LRB spiked with a known concentration of DEHA. Used to verify method accuracy.
- Matrix Spike: An aliquot of a real sample spiked with a known amount of DEHA. Used to assess matrix effects on recovery.

Part B: Protocol for N,N-Diethylhydroxylamine (Oxygen Scavenger DEHA)

The analysis of N,N-Diethylhydroxylamine is typically required for industrial water, such as boiler feedwater, where concentrations are higher than environmental levels. The methods reflect this application, prioritizing speed and process control.

Method 1: Rapid Colorimetric Determination

This method is ideal for on-site or routine laboratory analysis where rapid results are needed to adjust boiler chemical dosage.

Principle of Analysis N,N-Diethylhydroxylamine (DEHA) quantitatively reduces ferric iron (Fe^{3+}) to ferrous iron (Fe^{2+})[5][11]. The resulting ferrous iron then reacts with a chromogenic reagent, such as 3-(2-pyridyl)-5,6-bis(4-phenylsulfonic acid)-1,2,4-triazine (also known as Ferrozine) or PDTS, to form a stable, intensely colored complex[3][11]. The intensity of the color, measured with a spectrophotometer or colorimeter, is directly proportional to the initial DEHA concentration[12].

Workflow for Colorimetric DEHA Analysis

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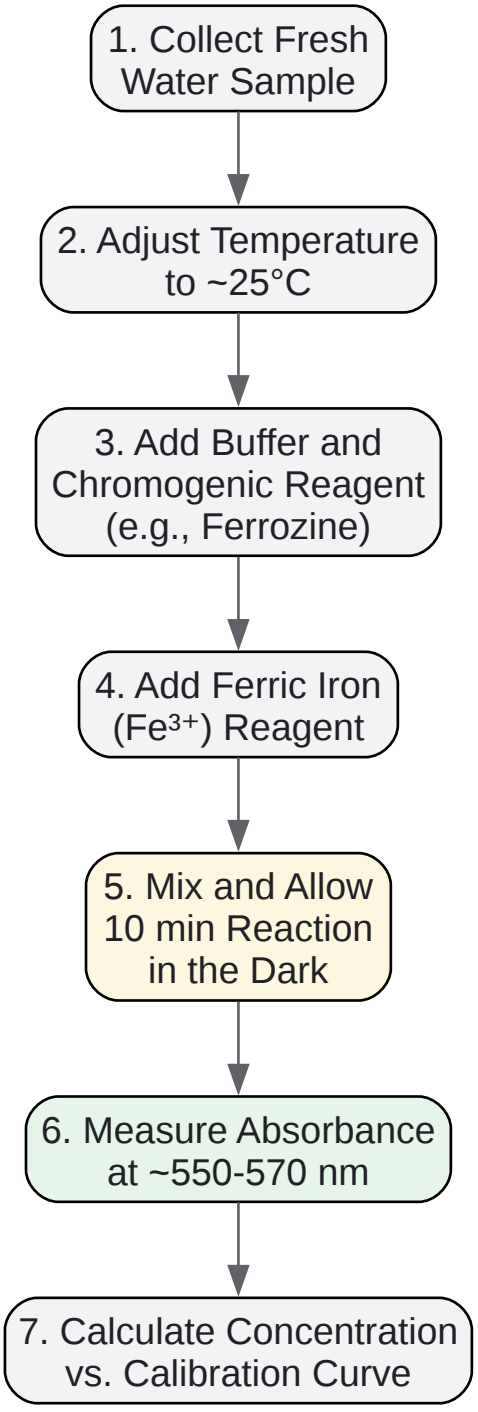

Figure 2: Colorimetric Workflow for Oxygen Scavenger DEHA

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Caption: Workflow for colorimetric DEHA analysis.

Experimental Protocol

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- Equipment:
  - Spectrophotometer or colorimeter capable of measuring absorbance at ~562 nm (for Ferrozine).
  - Glass vials or cuvettes.
  - Pipettes.
- Reagents: Many suppliers offer pre-packaged reagent kits (e.g., Hach Method 8140, CHEMetrics Kits) which are highly recommended for consistency and ease of use[3][13]. If preparing reagents:
  - Ferric Iron Solution: A stabilized solution of a ferric salt (e.g., ferric nitrate).
  - Indicator/Buffer Solution: A solution containing Ferrozine and a pH 3 buffer.
- Procedure:
  - Sample Collection: Analyze samples immediately after collection[13]. DEHA is reactive and will degrade.
  - Temperature Control: Adjust the sample temperature to 25 ± 3 °C[13]. Reaction kinetics are temperature-dependent[14].
  - Blank Preparation: Fill one cuvette with the water sample to zero the instrument. This corrects for inherent color or turbidity.
  - Reaction: To a separate vial, add a precise volume of the water sample (e.g., 25 mL).
  - Add the contents of the buffer/indicator reagent pillow/solution and mix.
  - Add the ferric iron reagent solution and mix.
  - Incubation: Allow the reaction to proceed for a set time (typically 10 minutes) in the dark. The dark condition prevents photochemical interferences[11]. A purple color will develop if DEHA is present.

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- Measurement: After the incubation period, place the sample cuvette in the spectrophotometer and read the absorbance.
- Quantification: Determine the concentration from a calibration curve prepared using known standards of N,N-Diethylhydroxylamine.

Interferences

- Other Reducing Agents: Other oxygen scavengers like hydroquinone, erythorbic acid, and carbohydrazide will also reduce Fe^{3+} and cause a positive interference[11].
- Ferrous Iron: Pre-existing Fe^{2+} in the sample will react with the indicator, leading to falsely high results. A correction can be made by analyzing the sample without adding the Fe^{3+} reagent and subtracting this value[13].
- Metal Ions: High levels of copper, cobalt, and other metal ions can interfere with the color development[12].

Method 2: GC-MS Analysis for N,N-Diethylhydroxylamine

For research purposes or when high specificity is required, GC-MS can be adapted for the analysis of this volatile amine.

- Principle: Direct aqueous injection is generally not feasible for trace analysis. Sample preparation often involves derivatization to convert the polar, volatile DEHA into a less polar, more thermally stable compound suitable for GC analysis[15]. Alternatively, headspace or purge-and-trap techniques could be employed.
- Sample Preparation (Conceptual):
  - Collect the water sample in a headspace vial.
  - Adjust the pH to make DEHA more volatile.
  - Add a derivatizing agent (e.g., an acylating or silylating agent) to the vial.

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- Heat the vial to allow the reaction to proceed and partition the derivative into the headspace.

- Analysis: Analyze the headspace using a GC-MS system similar to the one described in Part A, adjusting the temperature program for the more volatile derivative.

- Quantification: A limit of quantification (LOQ) around 100 µg/L has been reported for a derivatization/GC-MS method[15]. This approach requires significant method development and validation.

Summary of Analytical Methods

Analyte	Method	Primary Application	Typical Range	Pros	Cons
Bis(2-ethylhexyl) adipate	GC-MS	Drinking Water, Environmental	ng/L - µg/L	High sensitivity & specificity, legally defensible	Requires expensive equipment, extensive sample prep
N,N-Diethylhydroxylamine	Colorimetric	Boiler Water, Process Control	µg/L - mg/L	Rapid, inexpensive, field-portable	Prone to interferences, less specific
N,N-Diethylhydroxylamine	GC-MS	Research, Impurity Profiling	µg/L	High specificity	Requires derivatization, complex method development

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